

An In-depth Technical Guide to the Safety Data Sheet of 2-Ethoxyethanol

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Compound of Interest

Compound Name: 2-Ethoxyethanol

Cat. No.: B086334

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This technical guide provides a comprehensive analysis of the safety data for **2-Ethoxyethanol**, tailored for researchers, scientists, and drug development professionals. The information is compiled from various safety data sheets and regulatory sources to ensure a thorough understanding of the substance's properties and associated hazards.

Physicochemical Properties

2-Ethoxyethanol is a clear, colorless liquid with a sweet, ether-like odor.^{[1][2]} It is a versatile solvent, miscible with water and many organic solvents.^{[2][3][4]} Its ability to dissolve a wide range of substances, including oils, resins, waxes, and nitrocellulose, makes it a common component in lacquers, varnish removers, and cleaning solutions.^{[1][2][4]}

Table 1: Physical and Chemical Properties of **2-Ethoxyethanol**

Property	Value	Source
Molecular Formula	C4H10O2	[1][5]
Molecular Weight	90.12 g/mol	[5][6]
Boiling Point	135 °C / 275 °F	[3][6][7]
Melting Point	-70 °C / -94 °F to -90°C	[3][7]
Flash Point	40 °C / 104 °F to 120°F (Closed Cup)	[3][6][7]
Specific Gravity	0.930 g/cm ³ at 20 °C	[3][6][8]
Vapor Pressure	5 mbar @ 20 °C / 7.51 hPa at 25 °C	[7][8]
Vapor Density	3.1 (Air = 1.0)	[3][7][8]
Solubility	Soluble in water	[2][7]
Autoignition Temperature	235 °C / 455 °F	[6][9]
Lower Explosive Limit (LEL)	1.7% - 1.8%	[3][6][9]
Upper Explosive Limit (UEL)	14% - 15.7%	[3][6][9]

Toxicological Data

2-Ethoxyethanol poses significant health risks. It can be absorbed through inhalation and skin contact.[1] Acute exposure can cause irritation to the eyes, nose, and throat.[1][3] High-level exposure may lead to dizziness, lightheadedness, and loss of consciousness.[3] Chronic exposure is linked to more severe health effects, including potential damage to the kidneys, liver, and testes, which may result in decreased fertility.[1][3][6] Furthermore, it is considered a potential teratogen in humans based on animal studies.[1][3]

Table 2: Acute Toxicity of **2-Ethoxyethanol**

Exposure Route	Species	Value	Source
Oral LD50	Rat	2125 - 3000 mg/kg	[8] [10] [11]
Rabbit	1275 - 3100 mg/kg	[6] [11]	
Mouse	2451 mg/kg	[11]	
Dermal LD50	Rabbit	3300 - 3900 mg/kg	[8] [9] [10]
Guinea pig	1400 mg/kg	[9]	
Rat	3900 mg/kg	[10] [11]	
Inhalation LC50	Rat	2000 ppm / 7h; 4267 ppm / 4h	[9] [11]
Mouse	1820 ppm / 7h	[11]	

Occupational Exposure Limits

Various regulatory bodies have established occupational exposure limits to protect workers from the adverse health effects of **2-Ethoxyethanol**. These limits are crucial for implementing appropriate safety measures in laboratory and industrial settings.

Table 3: Occupational Exposure Limits for **2-Ethoxyethanol**

Organization	Limit Type	Value	Source
OSHA (PEL)	TWA (8-hr)	200 ppm (740 mg/m ³)	[1] [12]
NIOSH (REL)	TWA (10-hr)	0.5 ppm (1.8 mg/m ³)	
ACGIH (TLV)	TWA (8-hr)	5 ppm (18 mg/m ³)	
IDLH	500 ppm	[6] [12]	

- PEL: Permissible Exposure Limit
- REL: Recommended Exposure Limit
- TLV: Threshold Limit Value

- TWA: Time-Weighted Average
- IDLH: Immediately Dangerous to Life or Health

Fire and Explosion Hazard Data

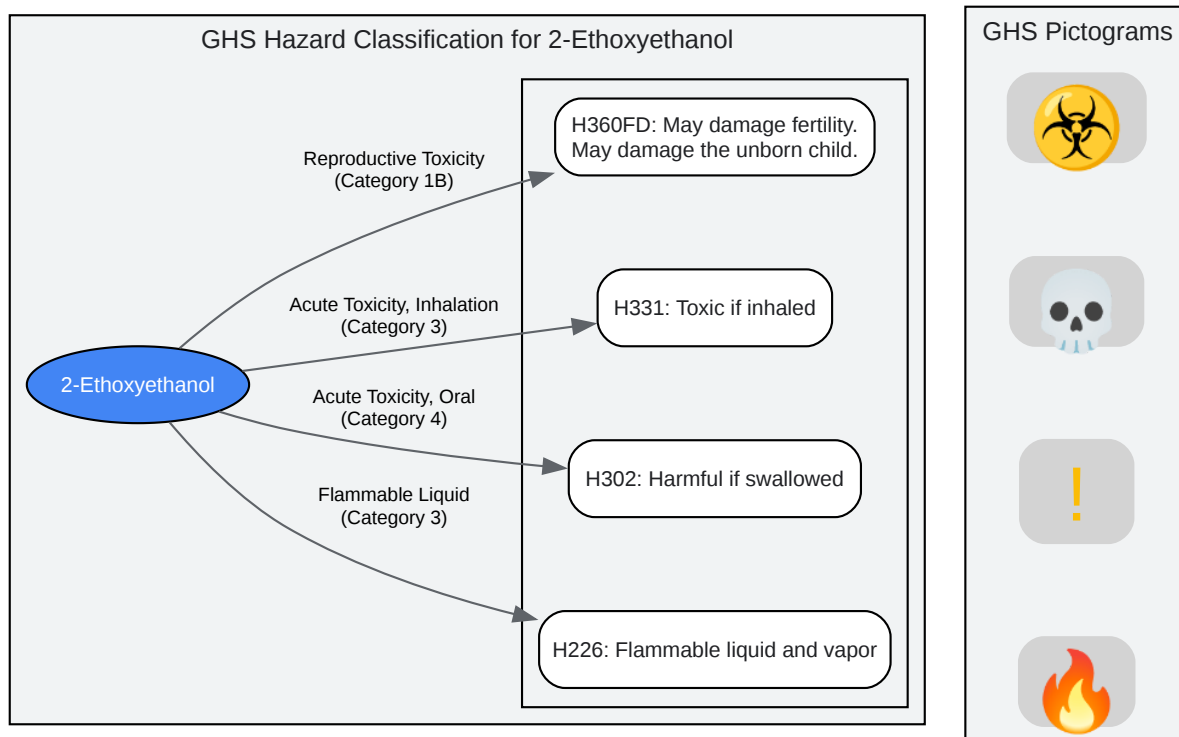
2-Ethoxyethanol is a flammable liquid and its vapor can form explosive mixtures with air.[\[5\]](#)[\[9\]](#)[\[13\]](#) Vapors are heavier than air and may travel to a source of ignition and flash back.[\[1\]](#)[\[5\]](#)[\[13\]](#)

Table 4: Fire Hazard Data for **2-Ethoxyethanol**

Hazard	Data	Source
Flash Point	40 °C / 104 °F to 120°F (Closed Cup)	[3] [6] [7]
Flammability Limits	LEL: 1.7% - 1.8%, UEL: 14% - 15.7%	[3] [6] [9]
Autoignition Temperature	235 °C / 455 °F	[6] [9]
Suitable Extinguishing Agents	Dry chemical, CO2, water spray, or alcohol-resistant foam.	[1] [6]
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO2), peroxides.	[5] [6] [9]

Globally Harmonized System (GHS) Classification

The GHS provides a standardized approach to hazard communication. **2-Ethoxyethanol** is classified with several hazard statements, indicating its significant risks.



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Caption: GHS hazard classification and pictograms for **2-Ethoxyethanol**.

Experimental Protocols

The toxicological and physical hazard data presented in Safety Data Sheets are derived from standardized experimental protocols. Below are summaries of the methodologies for key experiments.

Acute Toxicity Testing

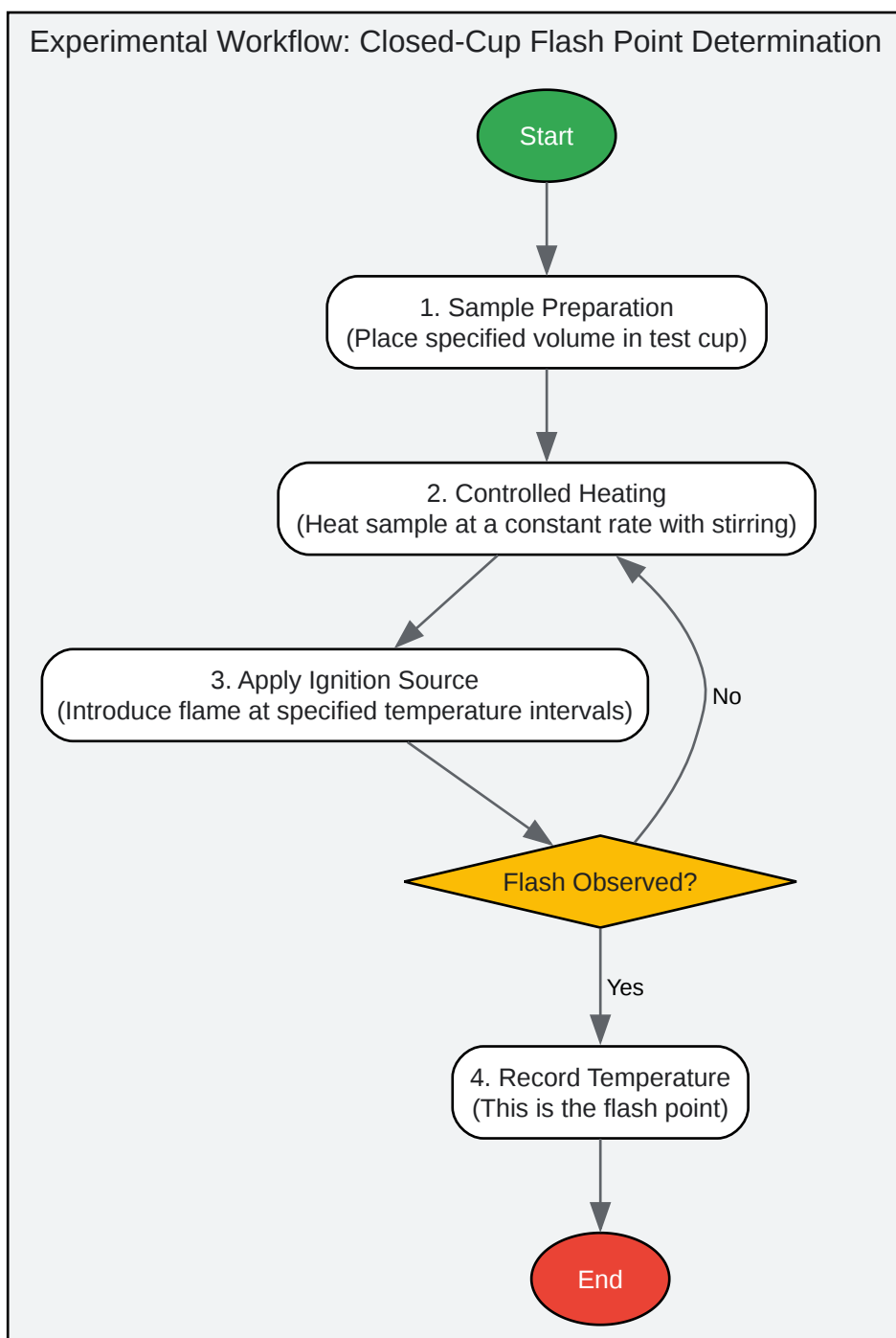
Acute toxicity studies are essential for determining the potential adverse effects of a substance after a single short-term exposure.^{[14][15][16]} The OECD provides internationally recognized guidelines for these tests.

- OECD Guideline 401: Acute Oral Toxicity (Note: This guideline has been deleted but its principles are foundational): This test was designed to determine the median lethal dose (LD50) of a substance when administered orally.[14][17] The protocol involved administering a single dose of the test substance to several groups of experimental animals (typically rodents) via gavage, with one dose level per group.[14] Animals were observed for a period of at least 14 days for signs of toxicity and mortality.[14] At the end of the observation period, surviving animals were euthanized and necropsied along with those that died during the test.[14] This method has been replaced by alternatives that use fewer animals and focus on non-lethal endpoints.[17][18][19]
- OECD Guideline 402: Acute Dermal Toxicity: This method assesses the health hazards from short-term dermal exposure to a substance.[15][20][21][22][23] The test article is applied to a shaved area of the skin (approximately 10% of the body surface) of the test animals, usually rats or rabbits.[22] The substance is held in contact with the skin for a 24-hour period.[22] The animals are then observed for at least 14 days, with daily checks for signs of toxicity and mortality, and weekly body weight measurements.[22] A gross necropsy is performed on all animals at the end of the study.[22] The test can be conducted as a limit test with a single dose or a full test with multiple dose levels to determine the LD50.[22]
- OECD Guideline 403: Acute Inhalation Toxicity: This guideline evaluates the health hazards resulting from short-term inhalation exposure to a substance, which can be a gas, vapor, or aerosol.[16][24][25][26][27] The test is crucial for volatile compounds like **2-Ethoxyethanol**. [25] Typically, rodents are exposed to a controlled atmosphere containing the test substance for a defined period, usually 4 hours.[24][25][26] This is followed by an observation period of at least 14 days, during which the animals are monitored for mortality, clinical signs of toxicity, and changes in body weight.[24][25][26] A full necropsy is performed on all animals at the conclusion of the study.[25][26] This method is used to estimate the median lethal concentration (LC50).[25]

Flash Point Determination

The flash point is a critical parameter for classifying the flammability of liquids.[28][29] It is the lowest temperature at which a liquid gives off enough flammable vapor to ignite in the presence of an ignition source.[28] Closed-cup methods are commonly used as they simulate the conditions of a liquid in a sealed container.[29][30]

- General Protocol (e.g., Pensky-Martens Closed-Cup Method - ASTM D93):
 - A specified volume of the sample is placed into the test cup of the apparatus.[31]
 - The sample is heated at a slow, constant rate while being stirred to ensure temperature uniformity.[31]
 - At regular temperature intervals, the stirring is stopped, and an ignition source (a small flame) is introduced into the vapor space above the liquid.[31]
 - The test is concluded when the application of the ignition source causes the vapor to ignite with a distinct flash.[31]
 - The temperature at which this flash occurs is recorded as the flash point.[28]



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Caption: A typical workflow for determining the flash point using a closed-cup method.

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